

Advanced Metallurgy Support Center: Continuous Casting of Bronze Alloys

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Compound of Interest

Compound Name: *Bronze*
CAS No.: *158113-12-3*
Cat. No.: *B131285*

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Topic: Troubleshooting Porosity in Continuously Cast **Bronze** Rods Audience: Metallurgists, Process Engineers, and Materials Scientists System Status: Operational

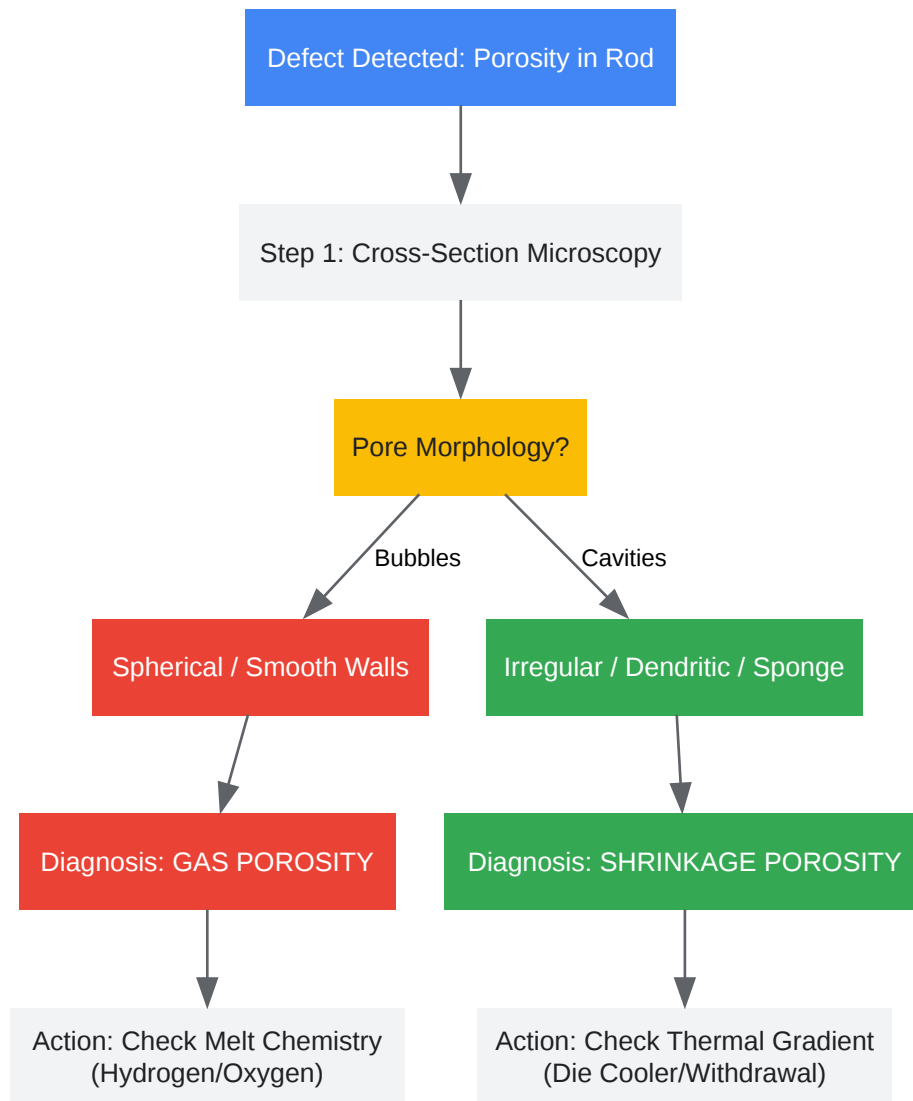
Core Directive: The Diagnostic Philosophy

In continuous casting, porosity is rarely a single-variable failure. It is a symptom of a broken equilibrium between thermodynamics (cooling rates), kinetics (withdrawal speeds), and chemistry (gas solubility).

As a Senior Application Scientist, I reject the "trial and error" approach. We will use a root-cause analysis framework. You must distinguish between Gas Porosity (solubility limits) and Shrinkage Porosity (solidification feeding). Confusing the two leads to expensive, ineffective process changes.

Visual Diagnostic Workflow

Before adjusting any machine parameters, use this logic tree to classify your defect.



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Figure 1: Diagnostic logic tree for classifying porosity types based on pore morphology.

Technical Deep Dive: The Hydrogen Menace (Gas Porosity)

The Issue: You see smooth, spherical voids. These are bubbles. The Mechanism: Sievert's Law. Hydrogen solubility in copper alloys drops drastically as the metal transitions from liquid to solid.

As the **bronze** solidifies in the graphite die, the dissolved hydrogen is rejected from the solid solution. If the concentration exceeds the solubility limit of the solid phase, it forms gas

bubbles.

Troubleshooting Q&A

Q: I am using a charcoal cover. Why do I still have gas porosity? A: Charcoal covers prevent oxidation but can absorb moisture if not stored correctly. Damp charcoal releases hydrogen directly into the melt.

- Correction: Use calcined charcoal or a graphite flake cover. Ensure all ladles and plunging bells are pre-heated red-hot to remove chemically bound water.

Q: How do I efficiently degas the melt without buying expensive vacuum equipment? A: Nitrogen lancing is the industry standard for continuous casting.

- Protocol: Lance with dry Nitrogen (N₂) or Argon. The inert gas bubbles collect dissolved Hydrogen and float it to the surface.
- Target: Density check (see Protocol below) should yield >98% of theoretical density.

Q: Can the graphite die itself cause gas? A: Yes. If the graphite die is porous and has absorbed humidity during storage, or if the cooling jacket seal is leaking micro-amounts of water, steam will generate blowholes on the rod surface.

Technical Deep Dive: The Thermal Front (Shrinkage Porosity)

The Issue: You see jagged, sponge-like voids, often at the centerline. The Mechanism: Wide Freezing Range. **Bronze** (especially Tin **Bronze** like C90300) does not freeze at a single temperature. It freezes over a range (Liquidust to Solidus). This creates a "mushy zone" of dendrites.[1] If the liquid metal cannot flow through the dendritic network to feed the shrinkage, voids form.

Troubleshooting Q&A

Q: The porosity is concentrated in the exact center of the rod. Why? A: This is Centerline Shrinkage. Your liquid pool is too deep. The outer shell solidifies, but the center remains liquid too long, and the "feeding" from the tundish is cut off by the solidified bridge.

- **Correction: Reduce Casting Speed.** This shortens the liquid pool, bringing the solidification front back inside the die where it can be fed by hydrostatic pressure.

Q: I slowed down, but now I have surface defects (Cold Shuts). A: You have lost the balance between withdrawal and cooling.

- **Correction: Increase the Die Cooler Water Flow.** You need to extract heat faster to steepen the thermal gradient. A steep thermal gradient forces "Directional Solidification," ensuring the liquid feeds the solid front effectively.

Q: What is "Tin Sweat" and is it porosity? A: Tin sweat (Inverse Segregation) looks like surface porosity but is actually a tin-rich eutectic that exudes to the surface. It happens when the shell shrinks and squeezes the solute-rich liquid out through the dendrites.

- **Correction:** This indicates your cooler fit is loose. If the graphite die is worn, an air gap forms between the die and the copper cooler, reducing heat transfer. Replace the die.

Process Parameters: The "Pulse" Factor

Continuous casting is rarely "continuous." It is a cycle of Pull, Pause, Reverse.

Parameter	Function	Effect on Porosity
Pull (Stroke)	Draws metal out. ^[2] ^[3]	Too long = Shell tears (breakout).
Pause (Dwell)	Allows shell to thicken.	Too short = Weak shell. Too long = Cold shuts.
Reverse (Pushback)	Pushes solid back to heal tears.	Critical for Porosity. It mechanically compresses the mushy zone, helping to feed shrinkage voids.

Expert Insight: If you have centerline shrinkage, try increasing the Reverse/Pushback magnitude slightly. This acts as a mechanical "pump" to feed the solidification front.

Experimental Protocols

Protocol A: The Reduced Pressure Test (RPT) - "The Straube-Pfeiffer Test"

Use this to confirm Gas content before casting.

- Sample: Scoop ~200g of molten **bronze**.
- Vacuum: Place in a vacuum chamber (approx. 80 mbar).
- Solidify: Allow to freeze under vacuum.
- Analyze: Cut the sample.
 - Flat Top: Good (Low Gas).
 - Mushroom/Cauliflower Top: Bad (High Gas).

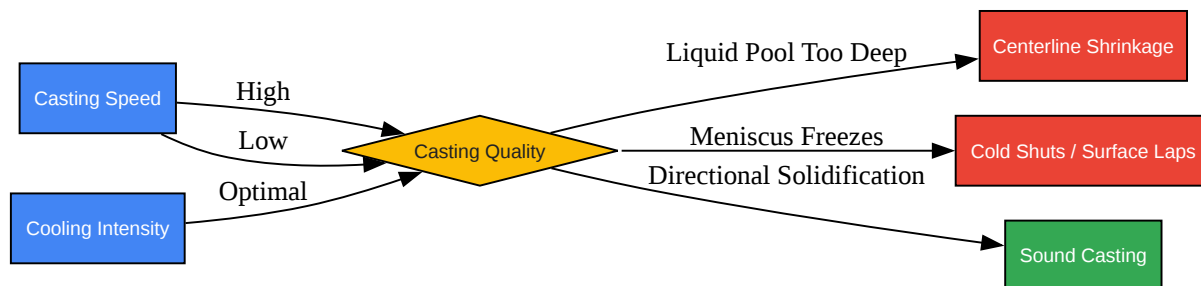
Protocol B: Density Verification (Archimedes Principle)

Use this to validate the final rod quality.

- Dry Weight (): Weigh the sample in air.
- Wet Weight (): Weigh the sample suspended in distilled water.
- Calculation:
- Benchmark: Compare against theoretical density (e.g., C93200 8.93 g/cm³). If < 8.8 g/cm³, you have significant porosity.

Visualizing the Process Window

The following diagram illustrates the safe operating window for continuous casting. You must stay between the "Tear" limit (too fast) and the "Freeze" limit (too slow).



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Figure 2: The trade-off between casting speed and defect formation.

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